

CHAPS Hydrate Detergent: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CHAPS hydrate

CAS No.: 331717-45-4

Cat. No.: B3336620

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of 3-[(3-Cholamidopropyl)dimethylammonio]-1-propanesulfonate (CHAPS) hydrate, a zwitterionic detergent widely utilized by researchers, scientists, and drug development professionals. This document outlines its core physicochemical characteristics, provides detailed experimental protocols for its use in key biochemical applications, and presents visual workflows to facilitate experimental design and execution.

Core Chemical and Physical Properties

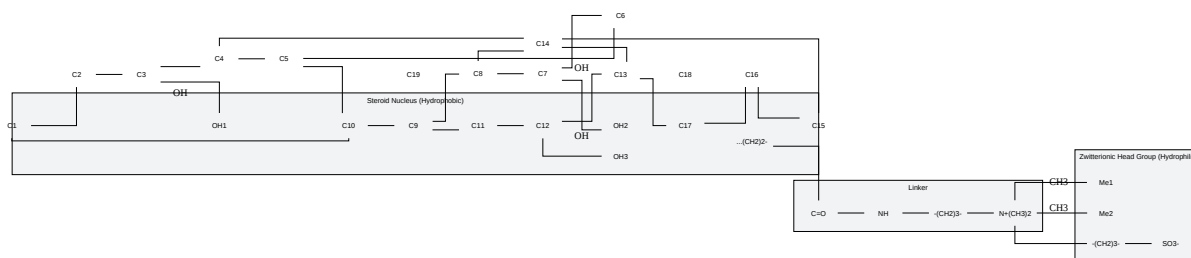
CHAPS is a non-denaturing zwitterionic detergent that is highly effective in solubilizing membrane proteins while preserving their native structure and function.^{[1][2][3]} Its unique structure, combining features of both sulfobetaine-type detergents and bile salts, makes it a versatile tool in proteomics and molecular biology research.^[1] CHAPS is structurally similar to certain bile acids, such as taurodeoxycholic acid and taurochenodeoxycholic acid.^[4] It is synthesized from cholic acid and possesses both a positively charged quaternary ammonium group and a negatively charged sulfonate group, rendering it electrically neutral over a broad

pH range.[2][4] This zwitterionic nature is a significant advantage in techniques like isoelectric focusing and ion-exchange chromatography as it does not interfere with the native charge of proteins.

Structural Information

The chemical structure of CHAPS consists of a rigid steroidal backbone derived from cholic acid, which provides the hydrophobic character necessary for interacting with membrane lipids and the hydrophobic regions of proteins. This is linked to a polar head group containing a sulfobetaine moiety, which confers its zwitterionic properties and high water solubility.

Chemical Structure of **CHAPS Hydrate**:



[Click to download full resolution via product page](#)

Caption: Chemical structure of CHAPS detergent.

Physicochemical Data

A summary of the key quantitative properties of **CHAPS hydrate** is presented in the tables below for easy reference and comparison.

Table 1: General Properties of **CHAPS Hydrate**

Property	Value	Reference(s)
Molecular Formula	C ₃₂ H ₅₈ N ₂ O ₇ S	[4][5]
Molecular Weight	614.88 g/mol	[5]
Appearance	White crystalline powder	[1][5]
Purity	>98%	[2][5]
Melting Point	156 - 158°C	[5]

Table 2: Micellar and Solution Properties of **CHAPS Hydrate**

Property	Value	Reference(s)
Critical Micelle Concentration (CMC)	8-10 mM	[1][4]
Aggregation Number	4-14	[1]
Average Micellar Weight	6,150 Da	[1]
Solubility in Water	50 mg/mL at 20°C	[1][5]
pH Range (for zwitterionic character)	2 - 12	
Cloud Point	>100 °C	
Conductivity (10% solution)	<25 µS	

Experimental Protocols

This section provides detailed methodologies for common experimental procedures utilizing CHAPS detergent.

Membrane Protein Extraction for Western Blotting

This protocol describes the extraction of membrane proteins from cultured cells using a CHAPS-based lysis buffer, suitable for subsequent analysis by Western blotting.

Materials:

- CHAPS Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% (w/v) CHAPS, 1 mM EDTA, Protease Inhibitor Cocktail.
- Phosphate-Buffered Saline (PBS), ice-cold.
- Cell scraper.
- Microcentrifuge.

Procedure:

- Wash cultured cells (approximately 80-90% confluent) twice with ice-cold PBS.
- Aspirate the final PBS wash completely.
- Add ice-cold CHAPS Lysis Buffer to the cell monolayer (e.g., 1 mL for a 10 cm dish).
- Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
- Incubate the lysate on ice for 30 minutes, with gentle vortexing every 10 minutes.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Carefully transfer the supernatant, containing the solubilized membrane proteins, to a new pre-chilled tube.

- Determine the protein concentration of the lysate using a suitable protein assay (e.g., BCA assay).
- The protein extract is now ready for SDS-PAGE and Western blot analysis.

Co-Immunoprecipitation (Co-IP) from Cultured Cells

This protocol outlines the steps for performing Co-IP to study protein-protein interactions using CHAPS to lyse cells and maintain complex integrity.

Materials:

- CHAPS Lysis Buffer (as described in 2.1).
- CHAPS Wash Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 0.5% (w/v) CHAPS.
- Primary antibody specific to the "bait" protein.
- Protein A/G magnetic beads or agarose resin.
- Elution Buffer (e.g., 1X SDS-PAGE sample buffer or 0.1 M glycine, pH 2.5).

Procedure:

- Prepare cell lysate as described in the membrane protein extraction protocol (Section 2.1).
- Pre-clear the lysate by incubating with Protein A/G beads for 1 hour at 4°C on a rotator.
- Pellet the beads and transfer the supernatant to a fresh, pre-chilled tube.
- Add the primary antibody to the pre-cleared lysate and incubate for 2-4 hours or overnight at 4°C with gentle rotation.
- Add equilibrated Protein A/G beads to the lysate-antibody mixture and incubate for an additional 1-2 hours at 4°C.
- Pellet the beads by centrifugation and discard the supernatant.
- Wash the beads 3-5 times with ice-cold CHAPS Wash Buffer.

- Elute the protein complexes from the beads using the chosen elution buffer.
- Analyze the eluted proteins by Western blotting.

Sample Preparation for Two-Dimensional (2D) Gel Electrophoresis

This protocol provides a general method for preparing protein samples for 2D gel electrophoresis using a CHAPS-containing solubilization buffer.

Materials:

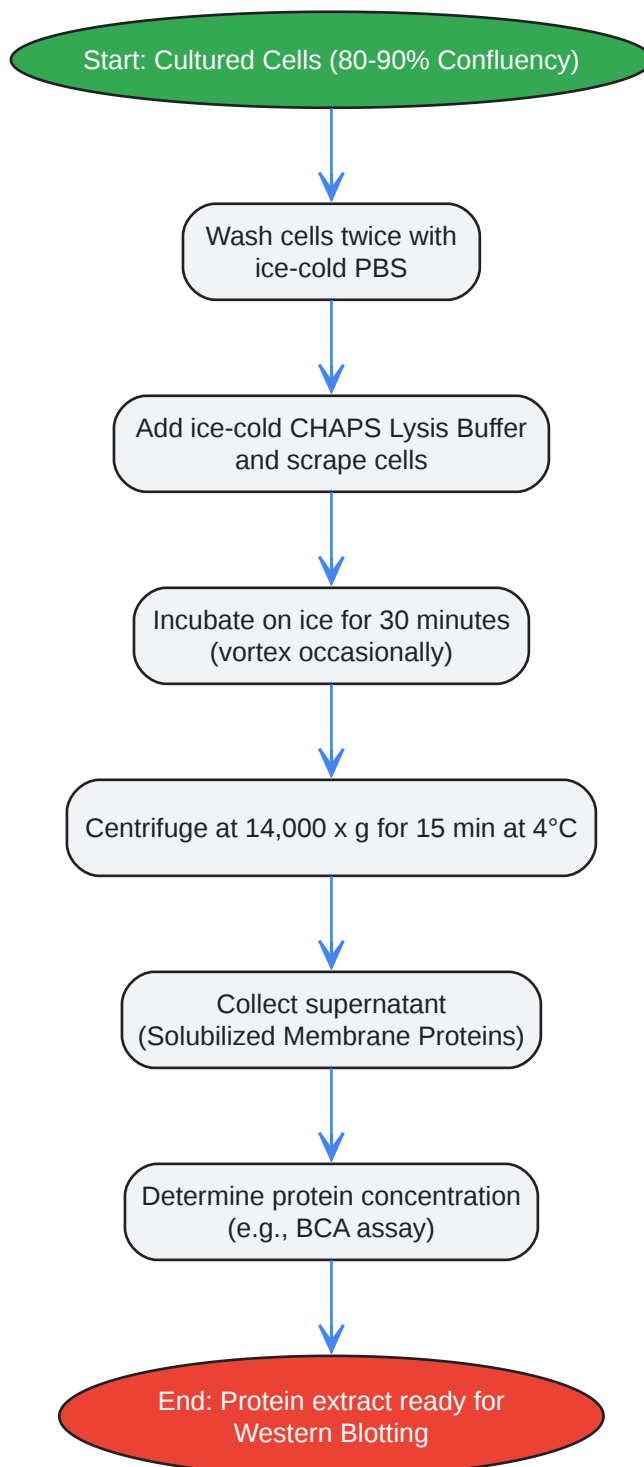
- 2D Solubilization Buffer: 7 M Urea, 2 M Thiourea, 4% (w/v) CHAPS, 50 mM DTT, 0.2% (v/v) carrier ampholytes.
- IPG strips.
- Rehydration tray.

Procedure:

- Solubilize the protein sample (e.g., cell pellet or tissue powder) in 2D Solubilization Buffer.
- Incubate the sample for 1 hour at room temperature with occasional vortexing to ensure complete solubilization.
- Centrifuge the sample at 14,000 x g for 15 minutes to pellet any insoluble material.
- Carefully transfer the supernatant to a new tube.
- Determine the protein concentration.
- Dilute the protein sample to the desired final concentration in 2D Solubilization Buffer.
- Apply the sample to an IPG strip in a rehydration tray for passive or active rehydration according to the manufacturer's instructions.
- The IPG strip is now ready for isoelectric focusing (first dimension).

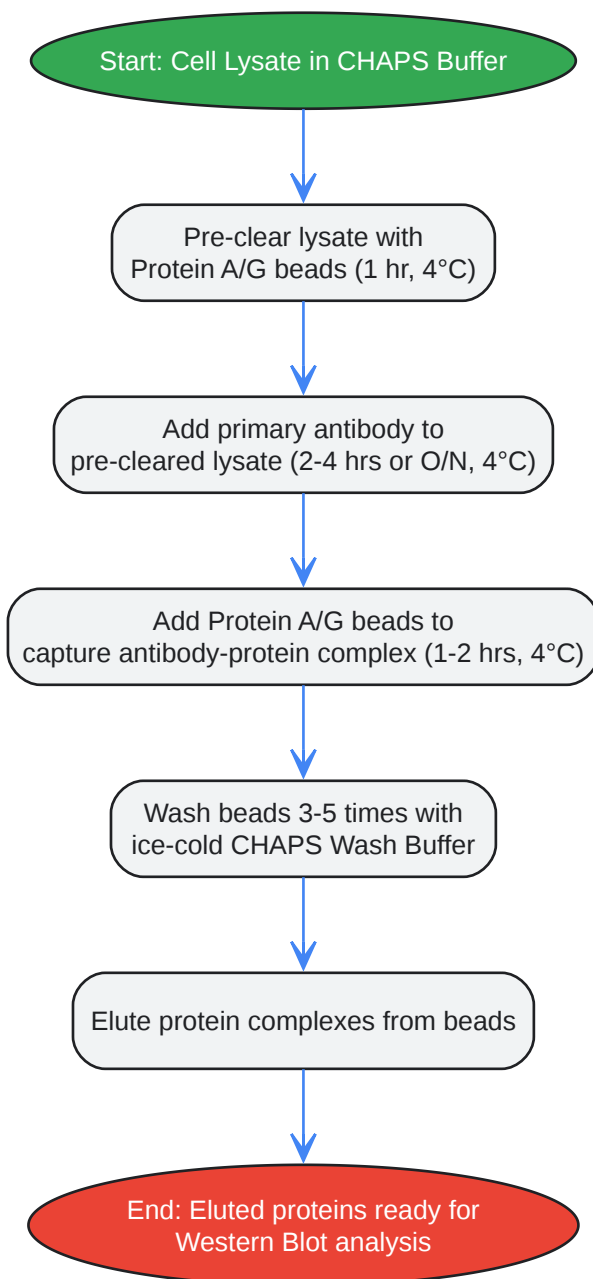
Mandatory Visualizations

The following diagrams illustrate the experimental workflows described in the protocols section, providing a clear visual guide for laboratory procedures.



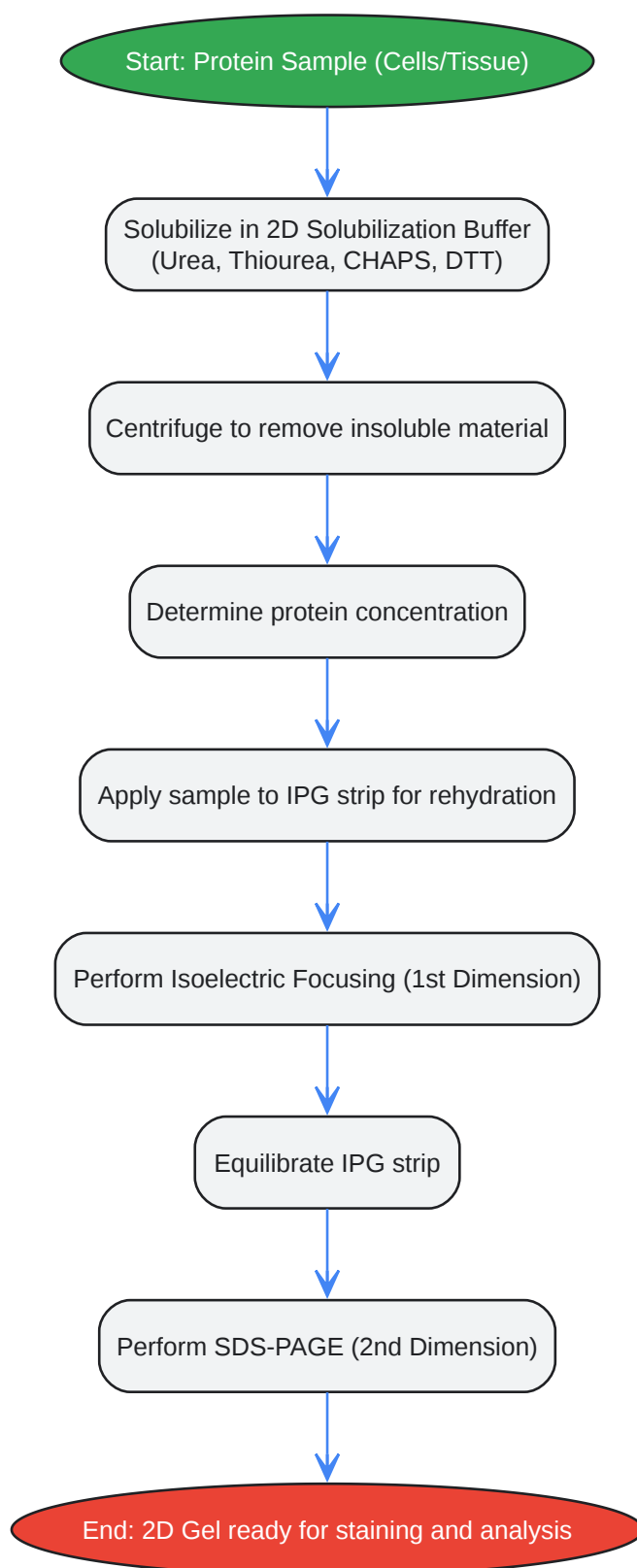
[Click to download full resolution via product page](#)

Caption: Workflow for Membrane Protein Extraction using CHAPS.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Co-Immunoprecipitation using CHAPS.



[Click to download full resolution via product page](#)

Caption: General Workflow for 2D Gel Electrophoresis Sample Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. fivephoton.com \[fivephoton.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. mesgenbio.com \[mesgenbio.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [CHAPS Hydrate Detergent: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3336620/docs#chaps-hydrate-detergent-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b3336620/docs#chaps-hydrate-detergent-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)